

# Maltol-d3 chemical properties and molecular structure

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An In-Depth Technical Guide to the Chemical Properties and Molecular Structure of Maltol-d3

### **Abstract**

**Maltol-d3**, the deuterated analogue of Maltol, is a stable isotope-labeled compound primarily utilized as an internal standard in analytical chemistry, particularly in mass spectrometry-based quantification assays. Its synthesis involves the substitution of three hydrogen atoms with deuterium, resulting in a mass shift that allows for its clear differentiation from the non-deuterated form. This guide provides a comprehensive overview of the chemical properties, molecular structure, and common experimental methodologies associated with **Maltol-d3**, tailored for researchers, scientists, and professionals in drug development.

## **Chemical Identity and Molecular Structure**

**Maltol-d3** is systematically named 3-hydroxy-2-(trideuteriomethyl)pyran-4-one. The core molecular structure is identical to that of Maltol, featuring a 4H-pyran-4-one ring substituted with hydroxyl and methyl groups. The key distinction is the isotopic labeling of the methyl group with three deuterium atoms.

Table 1: Molecular Identifiers for Maltol-d3



Identifier	Value	Source
IUPAC Name	3-hydroxy-2- (trideuteriomethyl)pyran-4-one	[1]
CAS Number	132331-92-1	[2][3]
Molecular Formula	С6Н3Д3О3	[2][3][4]
SMILES	O=C1C=COC(C([2H])([2H]) [2H])=C1O	[3]
InChI	InChI=1S/C6H6O3/c1-4- 6(8)5(7)2-3-9-4/h2- 3,8H,1H3/i1D3	[1][2][3]
InChIKey	XPCTZQVDEJYUGT- FIBGUPNXSA-N	[1]

## **Physicochemical Properties**

The incorporation of deuterium atoms into the Maltol structure results in a slightly higher molecular weight compared to the parent compound, a property that is fundamental to its application as an internal standard. Its physical properties are summarized below.

Table 2: Physicochemical Data for Maltol-d3

Property	Value	Source
Molecular Weight	129.13 g/mol	[1][2][3][4]
Appearance	Light Beige to Brown Solid	[2][5]
Melting Point	126-128°C	[5]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[2][4][5]
Storage Temperature	-20°C to +4°C	[3][4][5]
Purity	>95% (HPLC)	[3]



# **Experimental Protocols and Methodologies**Synthesis and Purification

The synthesis of **Maltol-d3** involves isotopic labeling of the parent compound, Maltol (3-hydroxy-2-methyl-4H-pyran-4-one). While specific proprietary synthesis routes may vary, a general workflow can be described.

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